

WQ-2743 and Related Compounds: A Technical Overview

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Compound of Interest

Compound Name: WQ 2743
Cat. No.: B15563984

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Abstract

WQ-2743 is a potent, preclinical fluoroquinolone antimicrobial agent developed by Wakunaga Pharmaceutical Co., Ltd.[1][2] As a member of the fluoroquinolone class, its mechanism of action is the inhibition of bacterial DNA Topoisomerase II, an essential enzyme for DNA replication.[1] This compound has demonstrated activity against both Gram-positive and Gram-negative bacteria, including quinolone-resistant strains.[2] Despite its promising preclinical profile, the development of WQ-2743 has been discontinued.[1] This guide provides a comprehensive technical overview of WQ-2743, including its physicochemical properties, mechanism of action, and generalized experimental protocols relevant to its evaluation.

Physicochemical Properties of WQ-2743

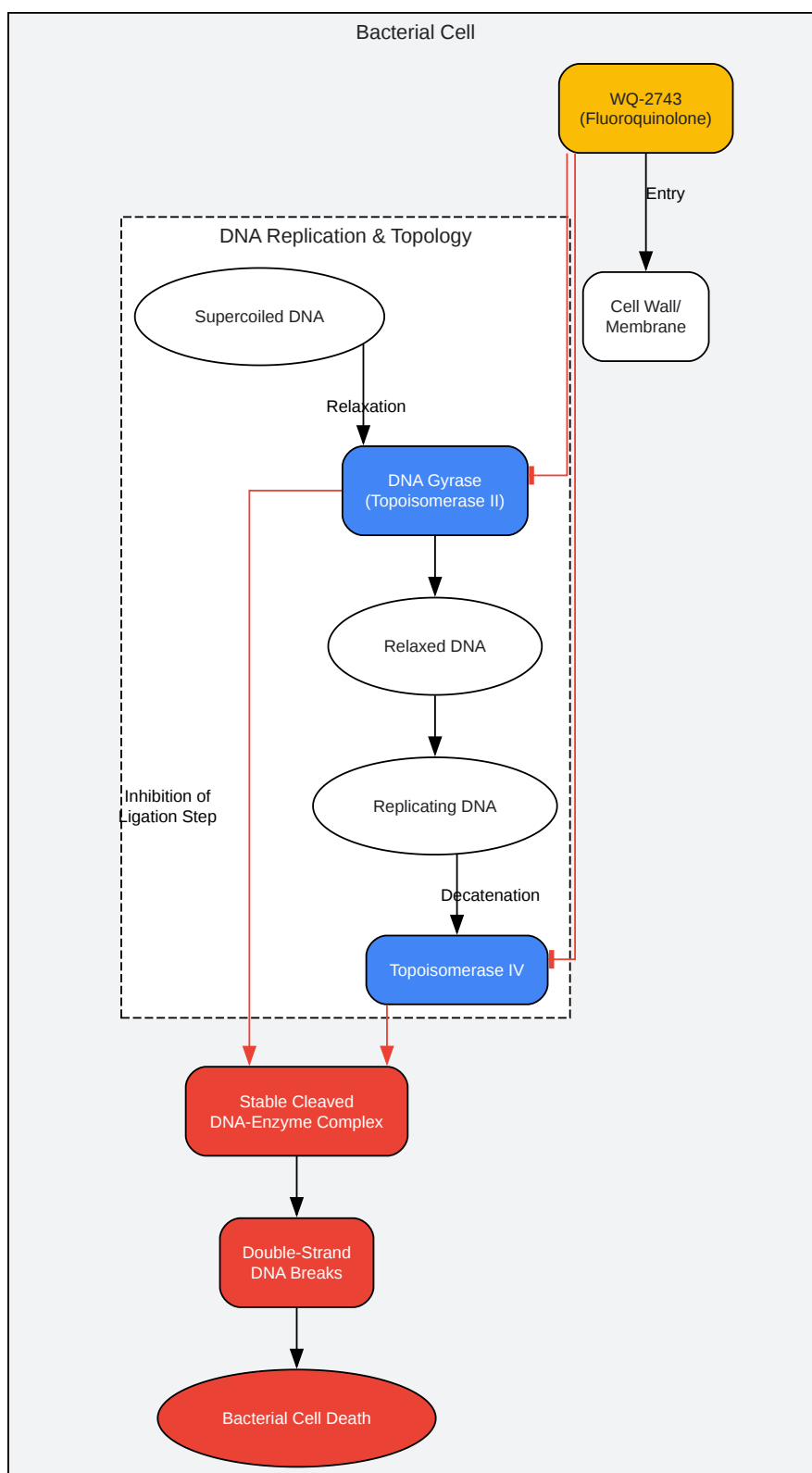
The fundamental physicochemical properties of WQ-2743 are summarized in the table below. This information is crucial for its synthesis, formulation, and interpretation of biological data.

Property	Value	Reference
Molecular Formula	C19H15BrF3N5O3	[1]
Molecular Weight	498.25 g/mol	[2][3][4]
CAS Registry Number	189280-13-5	[1][3]
Chemical Class	Fluoroquinolone	[2]
Originator	Wakunaga Pharmaceutical Co., Ltd.	[1]
Development Status	Discontinued (Preclinical)	[1][2]

Mechanism of Action: Inhibition of Bacterial Topoisomerase II

WQ-2743, like other fluoroquinolones, exerts its bactericidal effect by targeting bacterial type II topoisomerases, namely DNA gyrase and topoisomerase IV. These enzymes are critical for managing DNA topology during replication, transcription, and repair. By binding to the enzyme-DNA complex, fluoroquinolones stabilize a state in which the DNA is cleaved, leading to the accumulation of double-strand breaks and ultimately, cell death.

The following diagram illustrates the generalized mechanism of action for fluoroquinolone antibiotics.



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Mechanism of action of WQ-2743 and other fluoroquinolones.

Synthesis of WQ-2743 and Related Fluoroquinolones

While the specific synthesis protocol for WQ-2743 is not publicly available, the general synthesis of fluoroquinolones is well-established. The Gould-Jacobs reaction is a foundational method for constructing the quinolone core. This process typically involves the condensation of an appropriately substituted aniline with an alkoxymethylenemalonate ester, followed by thermal cyclization to form the 4-hydroxyquinoline-3-carboxylate ester. Subsequent alkylation, nucleophilic substitution at the C-7 position, and hydrolysis yield the final fluoroquinolone product.

The diagram below outlines a generalized workflow for the synthesis of a fluoroquinolone antibiotic.



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